

Essential Safety and Logistical Information for Handling 3-Methoxyphenyl

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Compound of Interest

Compound Name: 3-Methoxyphenyl

Cat. No.: B12655295

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For the attention of: Researchers, scientists, and drug development professionals.

This document provides immediate, essential guidance for the safe handling, storage, and disposal of **3-Methoxyphenyl** (also known as m-Hydroxyanisole), a compound requiring careful management in a laboratory setting. Adherence to these protocols is critical to ensure personnel safety and regulatory compliance.

Hazard Identification and Classification

3-Methoxyphenyl is classified as a hazardous substance with the following potential health effects:

- Skin Irritation: Causes skin irritation.[1][2]
- Serious Eye Irritation: Causes severe eye irritation and potential damage.[1][2]
- Harmful if Swallowed or Inhaled: May be harmful if ingested or inhaled, potentially causing respiratory and digestive tract irritation.[2][3]
- Harmful in Contact with Skin: Can be harmful if absorbed through the skin.[2]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is mandatory to minimize exposure. The following table summarizes the required PPE for handling **3-Methoxyphenyl**.

Protection Type	Required PPE	Purpose
Eye/Face Protection	Chemical safety goggles or a face shield.[1][4][5]	Protects eyes from splashes and airborne particles.
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber).[1]	Prevents skin contact and absorption.
Skin and Body Protection	A lab coat or a chemical-resistant apron must be worn. [1]	Prevents contamination of personal clothing and skin.
Respiratory Protection	A NIOSH-approved respirator is necessary if ventilation is inadequate or there is a risk of inhalation.[1]	Protects against inhaling harmful vapors or aerosols.

Operational and Disposal Plans

A systematic approach to the handling and disposal of **3-Methoxyphenyl** is crucial for laboratory safety.

Step-by-Step Handling Protocol

- Preparation:
 - All handling of **3-Methoxyphenyl** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[1]
 - Ensure that an emergency eyewash station and safety shower are readily accessible.
 - Inspect all PPE for integrity before use.
 - Keep the chemical away from heat, sparks, and open flames.[1]
- Handling:
 - Avoid direct contact with skin and eyes.[2]

- Do not inhale gas, fumes, vapor, or spray.[2]
- Wash hands and any exposed skin thoroughly after handling.[2][6]
- Keep the container tightly closed when not in use.[2]
- Storage:
 - Store in a cool, dry, and well-ventilated area.[2]
 - Keep the container tightly closed.[2]
 - Store away from incompatible substances.[2]

Spill Management

Immediate action is necessary to contain any spills and prevent exposure.

- Minor Spills:
 - Alert personnel in the immediate vicinity.
 - Wearing appropriate PPE, contain the spill using an inert absorbent material such as vermiculite or sand.[1][2]
 - Collect the absorbed material using non-sparking tools and place it into a sealed, labeled hazardous waste container.[1]
 - Clean the spill area with a suitable solvent and collect the cleaning materials as hazardous waste.[1]
- Major Spills:
 - Evacuate the area immediately.
 - Alert your institution's emergency response team and Environmental Health and Safety (EHS) department.[1]
 - Do not attempt to clean up a large spill without proper training and equipment.[1]

Disposal Plan

The disposal of **3-Methoxyphenyl** must be managed as hazardous waste.

- Waste Collection:
 - Collect waste **3-Methoxyphenyl** and any contaminated materials (e.g., gloves, absorbent materials) in a designated, properly labeled, and sealed waste container.[\[1\]](#)
 - The container must be compatible with the chemical and clearly marked as "Hazardous Waste."[\[1\]](#)
- Waste Storage:
 - Store the sealed and labeled waste container in a designated hazardous waste accumulation area.[\[1\]](#)
- Final Disposal:
 - Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal.[\[1\]](#)
 - Under no circumstances should this chemical be disposed of down the drain or in regular trash.[\[1\]](#)

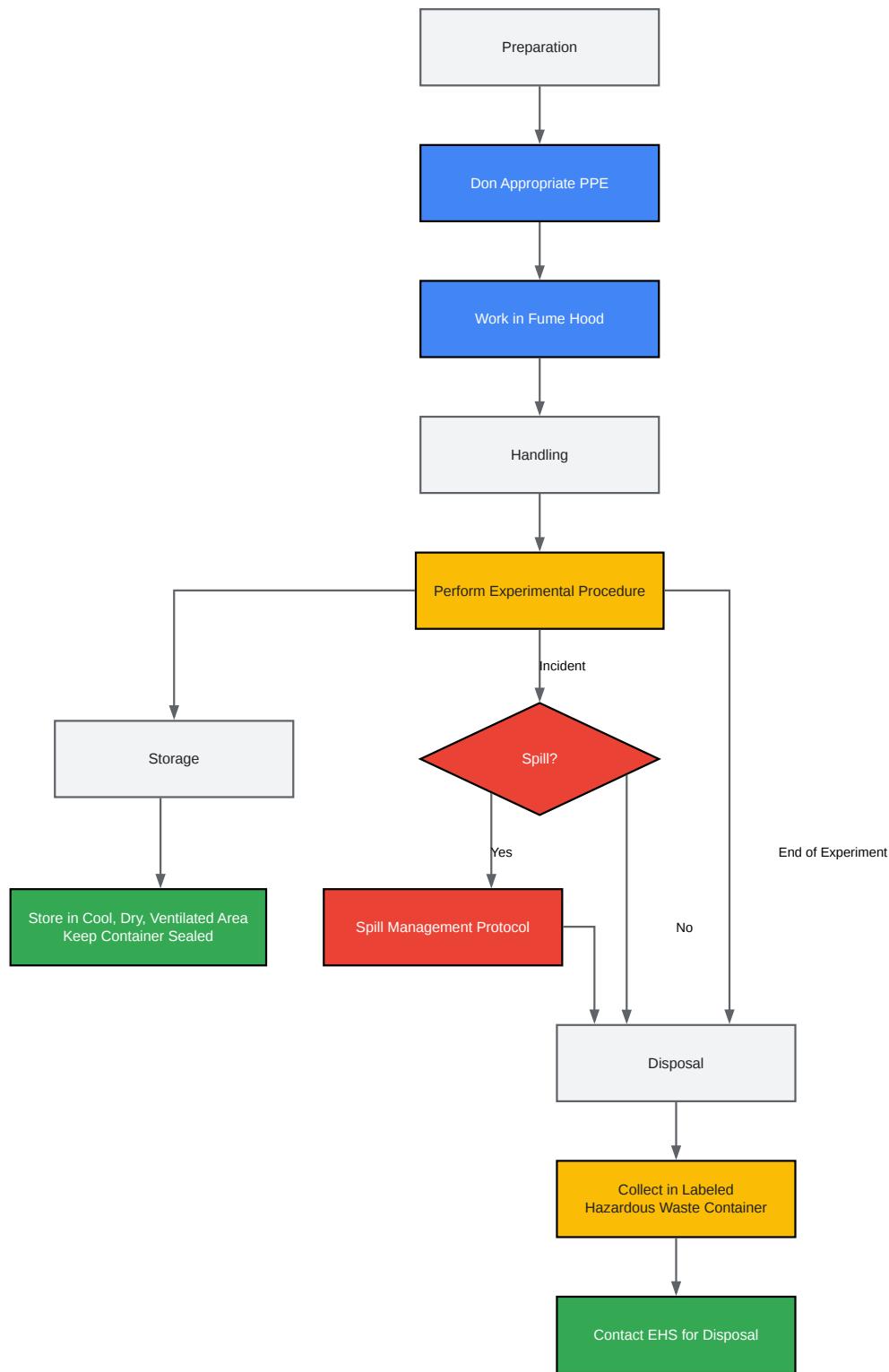
Quantitative Data

The following table summarizes key physical and chemical properties of **3-Methoxyphenyl**.

Property	Value
Molecular Formula	C ₇ H ₈ O ₂
Molecular Weight	124.14 g/mol [7]
Appearance	Clear pink to red liquid [2] [8]
Boiling Point	113-115 °C at 5 mmHg [7] [8]
Density	1.131 g/mL at 25 °C [7] [8]
Flash Point	> 112 °C (> 233.6 °F) [2]
Refractive Index	n _{20/D} 1.552 [7] [8]

Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **3-Methoxyphenyl**.



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